

Cross-Validation of Epigallocatechin-3-Gallate's Effects in Different Cancer Cell Lines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Epigallocatechin 3,5-digallate*

Cat. No.: *B1211531*

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A Comparative Guide for Researchers and Drug Development Professionals

Epigallocatechin-3-gallate (EGCG), the most abundant catechin in green tea, has garnered significant scientific interest for its potential as a cancer chemopreventive and therapeutic agent.^[1] Its multifaceted mechanism of action involves the modulation of numerous critical signaling pathways that are often deregulated in cancer.^{[1][2]} EGCG exerts anti-proliferative, pro-apoptotic, anti-angiogenic, and anti-metastatic effects by interacting with a wide array of molecular targets.^{[1][3]} This guide provides a comparative analysis of EGCG's effects across different cancer cell lines, supported by experimental data, detailed protocols, and visualizations of key signaling pathways.

Quantitative Data Summary

The following table summarizes the inhibitory and apoptotic effects of EGCG on various cancer cell lines as reported in preclinical studies.

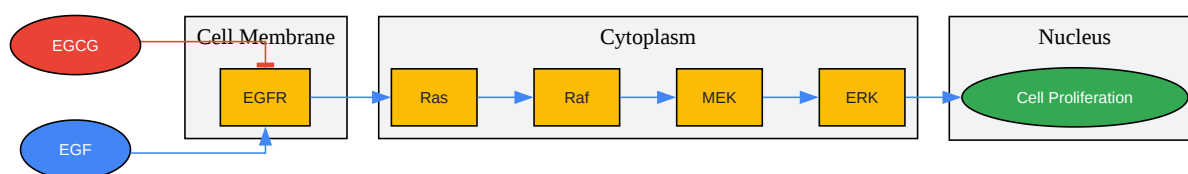
Cell Line	Cancer Type	IC50 Value (μM)	Key Effects	Reference
DU145	Prostate Cancer	89	Inhibition of cell proliferation	[4] [5]
HH870	Prostate Cancer	45	Inhibition of cell proliferation	[4] [5]
HH450	Ovarian Cancer	62	Inhibition of cell proliferation	[4] [5]
HH639	Ovarian Cancer	42	Inhibition of cell proliferation	[4] [5]
HCT116	Colorectal Cancer	Not specified	Enhanced 5FU-induced cytotoxicity and apoptosis	[6]
SW480	Colorectal Cancer	Not specified	Enhanced 5FU-induced cytotoxicity and apoptosis	[6]
YCU-N861	Head and Neck Squamous Cell Carcinoma	~21.8 (10 μg/ml)	G1 phase cell cycle arrest and apoptosis induction	[7]
YCU-H891	Head and Neck Squamous Cell Carcinoma	~21.8 (10 μg/ml)	G1 phase cell cycle arrest and apoptosis induction	[7]
MCF-7	Breast Cancer	50	Induction of apoptosis	[8]
A431	Epidermoid Carcinoma	Not specified	G0-G1 phase cell cycle arrest and apoptosis induction	[9]

Key Signaling Pathways Modulated by EGCG

EGCG's anti-cancer activity stems from its ability to interfere with multiple cancer hallmarks by targeting key proteins and signaling cascades involved in cell proliferation, survival, angiogenesis, and metastasis.[1]

EGFR/MAPK Pathway

The Epidermal Growth Factor Receptor (EGFR) pathway is crucial for cell proliferation and is often overexpressed in cancer cells.[10] EGCG has been shown to inhibit EGFR activation, which in turn suppresses downstream signaling pathways like the Mitogen-Activated Protein Kinase (MAPK) cascade (including ERK1/2), leading to reduced cell proliferation.[1][10]

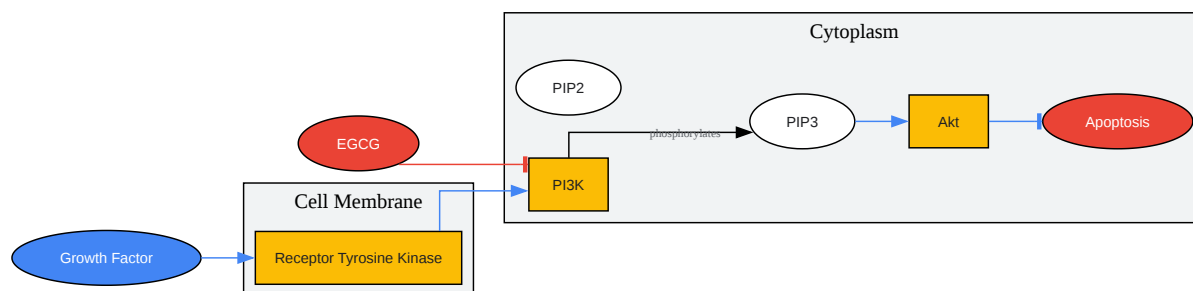


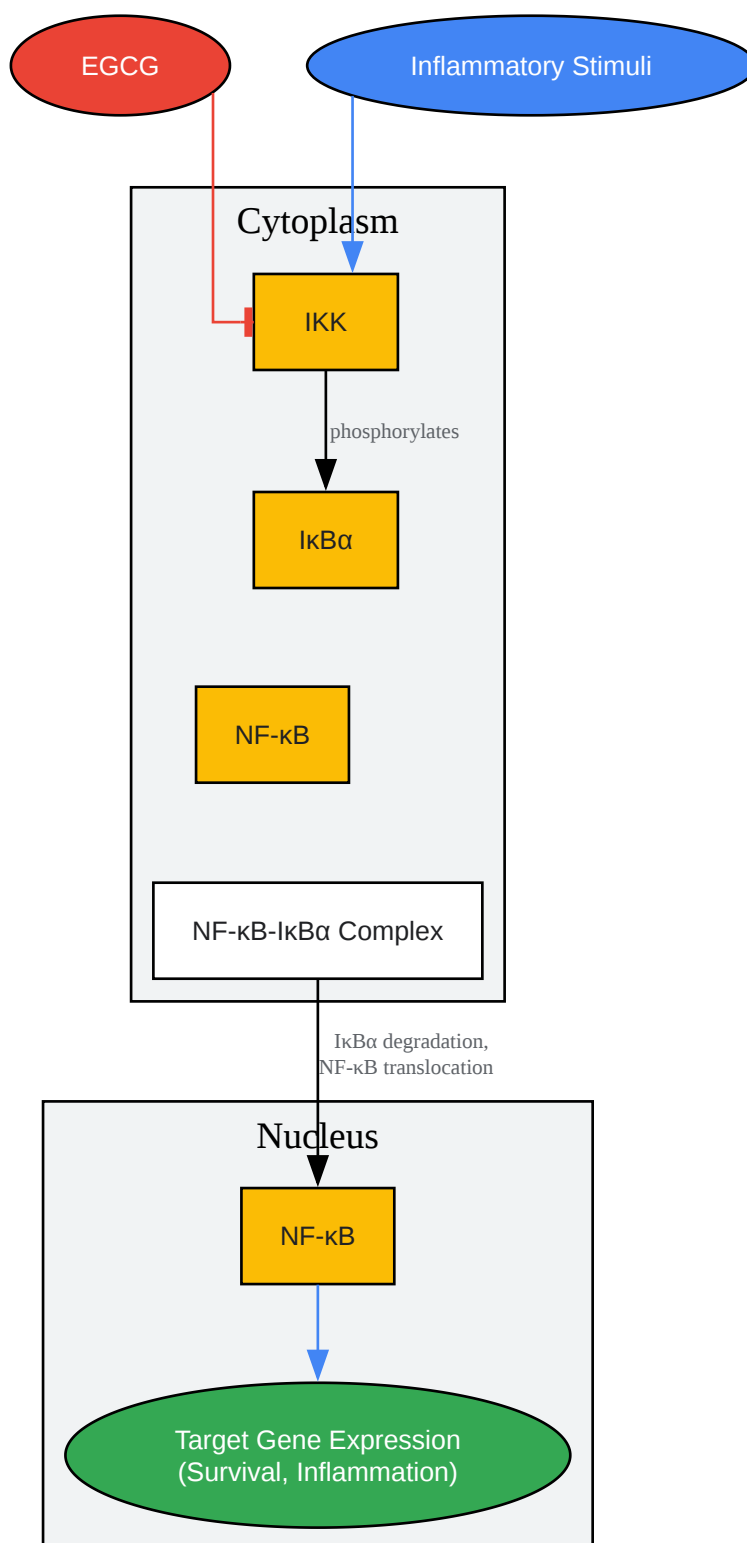
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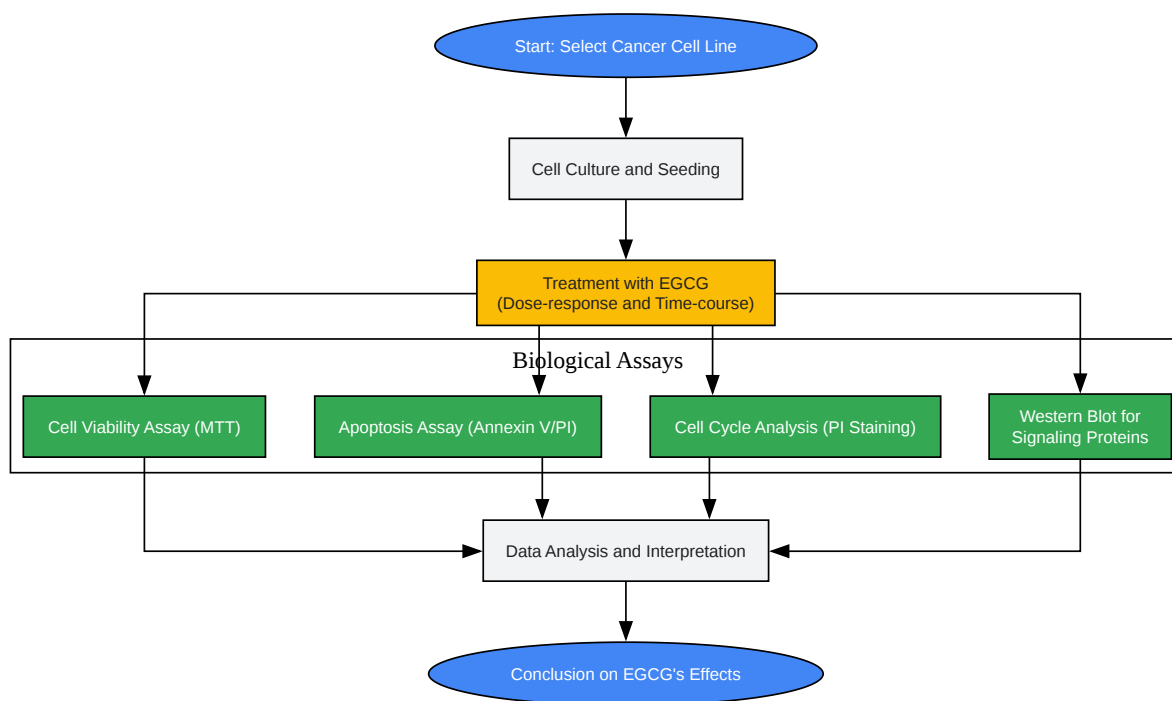
EGCG inhibits the EGFR/MAPK signaling pathway.

PI3K/Akt Pathway

The Phosphoinositide 3-kinase (PI3K)/Akt pathway is a critical signaling cascade that promotes cell survival and inhibits apoptosis.[3] EGCG has been demonstrated to suppress the PI3K/Akt pathway, leading to the induction of apoptosis in various cancer cells.[3]







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- To cite this document: BenchChem. [Cross-Validation of Epigallocatechin-3-Gallate's Effects in Different Cancer Cell Lines]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1211531#cross-validation-of-epigallocatechin-3-5-digallate-s-effects-in-different-cell-lines]

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